

A Comprehensive Technical Guide to 4-Acetylbenzenesulfonyl Chloride: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Acetylbenzenesulfonyl chloride

Cat. No.: B160590

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: The Strategic Importance of 4-Acetylbenzenesulfonyl Chloride in Modern Chemistry

4-Acetylbenzenesulfonyl chloride, a bifunctional aromatic compound, stands as a pivotal intermediate in the landscape of organic synthesis and medicinal chemistry. Its unique molecular architecture, featuring both a reactive sulfonyl chloride and a ketone functional group, offers a versatile platform for the construction of complex molecular entities. This guide provides an in-depth exploration of its physicochemical properties, detailed protocols for its synthesis and analysis, and insights into its applications, particularly in the realm of drug discovery and development.^[1] The strategic placement of the acetyl group at the para position influences the reactivity of the sulfonyl chloride, making it a valuable reagent for creating targeted molecules with specific functionalities.^[1] Understanding the nuances of this compound is paramount for chemists aiming to leverage its capabilities in the synthesis of novel therapeutic agents and advanced materials.^[1]

Physicochemical Properties: A Foundation for Application

The physical and chemical characteristics of **4-Acetylbenzenesulfonyl chloride** dictate its handling, storage, and reactivity. A thorough understanding of these properties is essential for its effective and safe utilization in a laboratory setting.

Table 1: Key Physicochemical Properties of **4-Acetylbenzenesulfonyl Chloride**

Property	Value	Source(s)
CAS Number	1788-10-9	[2][3][4]
Molecular Formula	C ₈ H ₇ ClO ₃ S	[2][3][4]
Molecular Weight	218.66 g/mol	[2][3][4]
Appearance	White to orange to brown crystalline powder	[1]
Melting Point	83-87 °C	[5]
Boiling Point	338.6 °C at 760 mmHg	[5]
Solubility	Soluble in water (201.8 mg/L at 25°C). Slightly soluble in chloroform and methanol, and sparingly soluble in DMSO.	[1]
Density	1.387 g/cm ³	[5]
InChI Key	FXVDNCRTKXMSEZ-UHFFFAOYSA-N	[2][3][4]

Note: The appearance of the compound can vary depending on its purity.

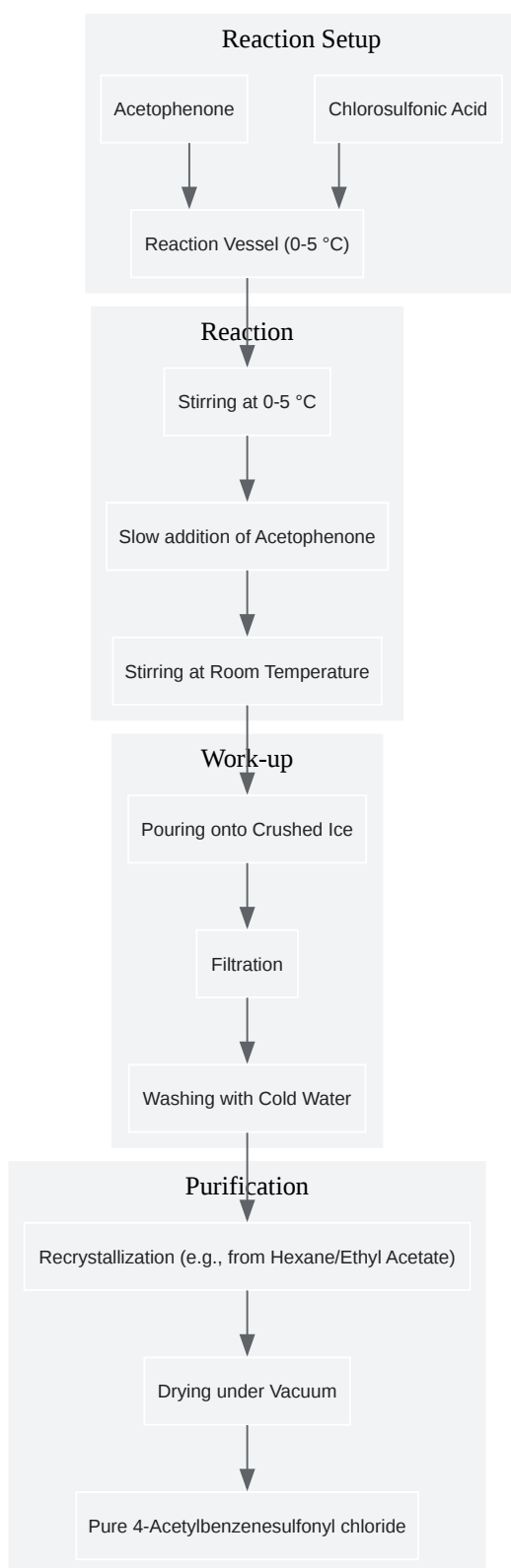
The reactivity of **4-Acetylbenzenesulfonyl chloride** is primarily centered around the sulfonyl chloride group. This functional group is highly electrophilic, making it susceptible to nucleophilic attack by a wide range of compounds, including amines, alcohols, and water.[5] This reactivity is the cornerstone of its utility in synthesizing sulfonamides, sulfonate esters, and sulfonic acids. The presence of the acetyl group, an electron-withdrawing moiety, can modulate the reactivity of the sulfonyl chloride group.

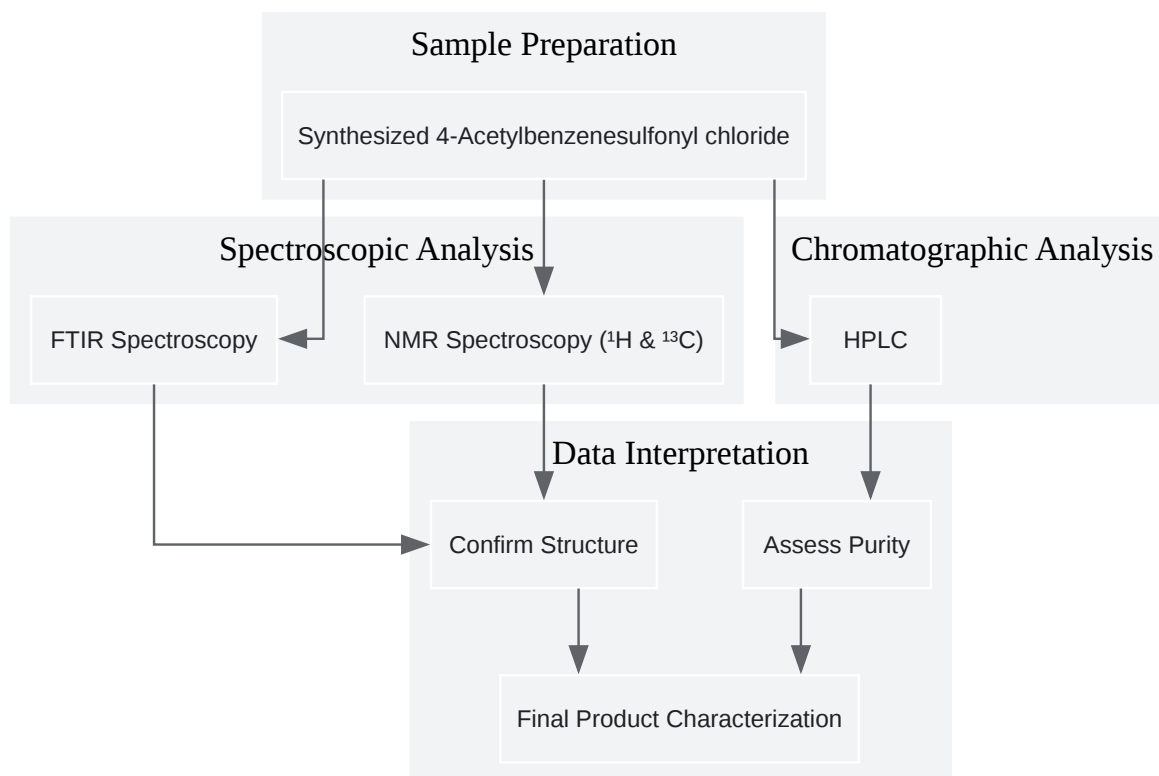
Synthesis and Purification: A Practical Approach

The synthesis of **4-Acetylbenzenesulfonyl chloride** is typically achieved through the chlorosulfonation of acetophenone. This electrophilic aromatic substitution reaction introduces the sulfonyl chloride group onto the aromatic ring. The following protocol is a representative method for its preparation.

Experimental Protocol: Synthesis of 4-Acetylbenzenesulfonyl Chloride

Diagram 1: Synthesis Workflow



 $R'-NH_2$ [Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbino.com [nbino.com]

- 2. solubilityofthings.com [solubilityofthings.com]
- 3. old.iupac.org [old.iupac.org]
- 4. 4-Acetylbenzenesulfonyl chloride =95.0 AT 1788-10-9 [sigmaaldrich.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to 4-Acetylbenzenesulfonyl Chloride: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b160590#physicochemical-properties-of-4-acetylbenzenesulfonyl-chloride>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com